

2-Bromobutanenitrile in carbon chain elongation

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Chemical Profile of 2-Bromobutanenitrile

The table below summarizes the fundamental identifiers and physical properties of **2-Bromobutanenitrile**.

Property Type	Details
CAS Number	41929-78-6 [1] [2] [3]
Molecular Formula	C ₄ H ₆ BrN [1] [2] [3]
Molecular Weight	148.00 g/mol [1] [2] [3]
Boiling Point	69-73 °C at 10 Torr [2] [4]
Density	1.4766 g/cm ³ [2] [4]

Safety and Handling Information

2-Bromobutanenitrile is a hazardous compound and requires strict safety precautions [2].

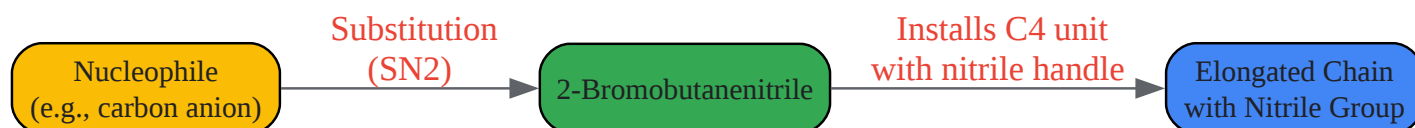
- **Hazard Statements:** H301 (Toxic if swallowed), H314 (Causes severe skin burns and eye damage), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2].
- **Precautionary Statements:** Use personal protective equipment including gloves, protective clothing, and eye protection. Do not breathe dust/vapors. Do not eat, drink, or smoke when using this product [2].

Conceptual Application in Synthesis

While a direct protocol for carbon chain elongation using **2-bromobutanenitrile** is not available, its structure suggests its role as an **alkylating agent**. The molecule contains two key functional groups that can be exploited in organic synthesis [5]:

- The **bromine atom** is a good leaving group, making the compound reactive in nucleophilic substitution reactions (SN2).
- The **nitrile group** is a versatile functionality that can be hydrolyzed to a carboxylic acid, reduced to an amine, or serve as a precursor to other derivatives.

The following diagram illustrates its potential role as a building block for extending carbon chains.



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Information Limitations and Next Steps

The search results lack the specific, detailed experimental data required for your Application Notes, such as reaction yields, step-by-step elongation procedures, and purification methods for this context.

To proceed with your project, I suggest:

- **Consulting Specialized Databases:** Search platforms like **Reaxys** or **SciFinder** using the CAS Number 41929-78-6. These databases are often more comprehensive for reaction information.
- **Refining Your Search:** Using specific reaction names (e.g., "nucleophilic substitution with **2-bromobutanenitrile**") might yield more targeted results in academic literature searches.

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References

1. 2-bromobutanenitrile synthesis [chemicalbook.com]
2. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]
3. 2-Bromobutanenitrile | C4H6BrN [chemspider.com]
4. 2-bromobutanenitrile CAS#: 41929-78-6 [chemicalbook.com]
5. methyl 7-hydroxyhept-5-ynoate [orgsyn.org]

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